

Essential Safety and Handling Protocols for Benzilic Acid

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Compound of Interest

Compound Name: *Benzilic acid*

Cat. No.: *B119946*

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **benzilic acid**, including personal protective equipment (PPE) requirements, procedural guidance, and disposal plans.

Chemical and Physical Properties of Benzilic Acid

A thorough understanding of a chemical's properties is the foundation of safe handling.

Property	Data
Chemical Formula	C ₁₄ H ₁₂ O ₃
Molecular Weight	228.25 g/mol
Appearance	White to light cream powder/solid
Melting Point	149 - 152 °C (300.2 - 305.6 °F)[1]
Boiling Point	180 °C (356 °F)[1][2]
Solubility	Soluble in hot water, ethanol, and ether.
CAS Number	76-93-7[3][4]

Hazard Identification and Personal Protective Equipment (PPE)

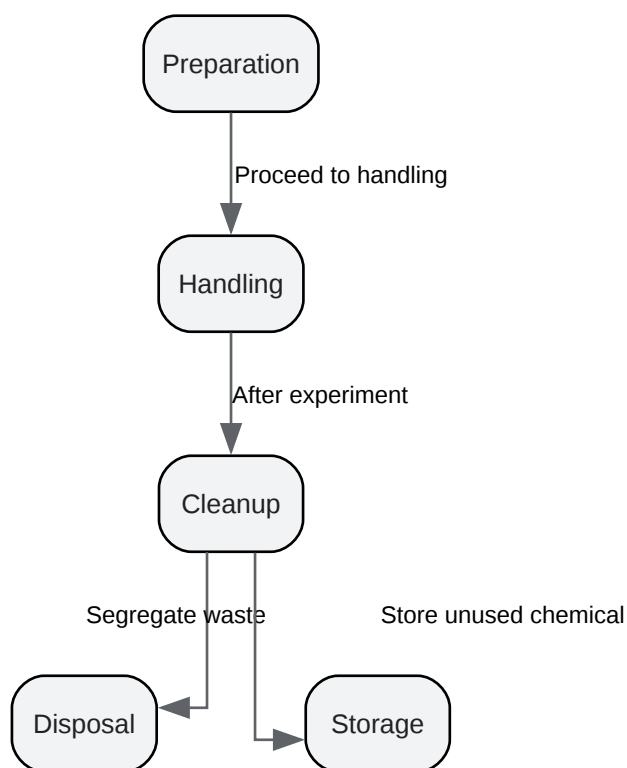
Benzilic acid is classified with the following hazards: Harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[3] Adherence to proper PPE protocols is mandatory to mitigate these risks.

PPE Category	Specification
Eye and Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[3] A face shield may be necessary for splash-prone procedures.
Skin Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber) must be worn.[5] Gloves should be inspected before use and disposed of properly after handling.[4] A lab coat or fire/flame resistant and impervious clothing is required to prevent skin contact.[2][3]
Respiratory Protection	Work in a well-ventilated area, such as under a fume hood, to minimize dust inhalation.[2] If ventilation is insufficient or exposure limits are exceeded, a NIOSH-approved dust respirator or a full-face respirator should be used.[2][6]

For large-scale operations or in the event of a significant spill, a higher level of PPE, including a full suit and a self-contained breathing apparatus (SCBA), may be necessary.[2]

Standard Operating Procedure for Handling **Benzilic Acid**

The following workflow outlines the essential steps for safely handling **benzilic acid** in a laboratory setting.



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Caption: Standard operating procedure for handling **benzilic acid**.

Experimental Protocol: Step-by-Step Guidance

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Verify that a chemical fume hood is available and functioning correctly.
 - Don the appropriate PPE as specified in the table above.
 - Locate the nearest safety shower and eyewash station.
 - Have spill control materials readily available.
- Handling:

- Handle **benzilic acid** in a well-ventilated area, preferably within a chemical fume hood, to avoid the formation of dust and aerosols.[\[3\]](#)
- Avoid direct contact with skin and eyes.[\[3\]](#)
- Do not eat, drink, or smoke in the handling area.[\[3\]](#)
- Use non-sparking tools to prevent ignition.[\[3\]](#)
- Cleanup:
 - After handling, wash hands and any exposed skin thoroughly with soap and water.[\[3\]](#)[\[7\]](#)
 - Decontaminate all surfaces and equipment that came into contact with **benzilic acid**.
 - Remove and properly dispose of contaminated PPE.

Emergency Procedures: First Aid and Spill Response

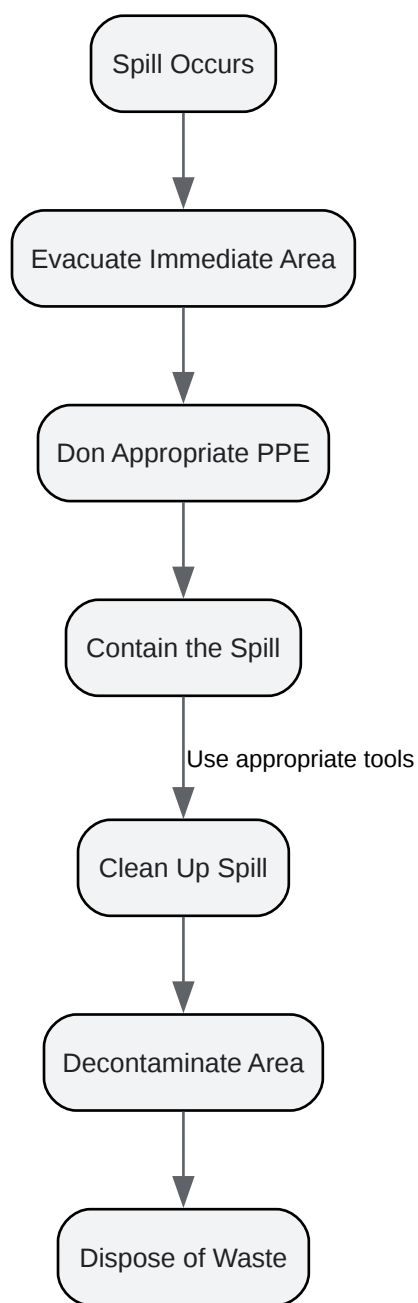
Immediate and appropriate action during an emergency is critical.

First Aid Measures

Exposure Route	Action
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[2][3][6]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes.[2][3] Seek medical attention if irritation persists.[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][3][6] Seek immediate medical attention.[2][6]
Ingestion	Do NOT induce vomiting.[2] Rinse the mouth with water.[3] Never give anything by mouth to an unconscious person.[3][6] Call a doctor or Poison Control Center immediately.[3]

Spill Response Workflow

In the event of a spill, follow this logical workflow to ensure a safe and effective cleanup.



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Caption: Logical workflow for responding to a **benzilic acid** spill.

Disposal Plan

Proper disposal of **benzilic acid** and its containers is crucial to prevent environmental contamination.

- Chemical Disposal: Unused **benzilic acid** should be treated as hazardous waste. Disposal options include removal to a licensed chemical destruction plant or controlled incineration with flue gas scrubbing.[3] Do not allow the chemical to enter drains or waterways.[3]
- Container Disposal: Containers should be triple-rinsed (or equivalent) and can then be offered for recycling or reconditioning.[3] Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill. Combustible packaging may be incinerated under controlled conditions.[3]

Always consult and adhere to local, regional, and national regulations for chemical waste disposal.

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